

# How to handle hygroscopic DMSO for GSK3145095 solutions

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## Compound of Interest

Compound Name: GSK3145095

Cat. No.: B607824

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## Technical Support Center: GSK3145095 Solutions in DMSO

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling of hygroscopic dimethyl sulfoxide (DMSO) when preparing solutions of **GSK3145095**, a potent and orally active RIP1 kinase inhibitor.<sup>[1]</sup> Adherence to these protocols is critical for ensuring the accuracy and reproducibility of experimental results.

## Frequently Asked Questions (FAQs)

Q1: Why is the choice of DMSO critical for dissolving **GSK3145095**?

A1: **GSK3145095** is highly soluble in DMSO.<sup>[1][2]</sup> However, DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere.<sup>[3][4][5]</sup> Water contamination in DMSO can significantly reduce the solubility of **GSK3145095**, potentially leading to precipitation and inaccurate concentration of your stock solution.<sup>[1][6]</sup> Using anhydrous (dry) DMSO is essential for achieving the desired solubility and stability of your **GSK3145095** solutions.<sup>[7]</sup>

Q2: What are the signs that my DMSO might have absorbed water?

A2: While there may be no immediate visual signs, a key indicator is difficulty in dissolving compounds that are known to be soluble in DMSO.<sup>[8]</sup> If you observe precipitation in a freshly

prepared solution or after a freeze-thaw cycle, it could be due to water contamination in the DMSO.[6][9] The freezing point of DMSO is also significantly lowered by the presence of water, which can be another indicator.[6]

Q3: How should I store anhydrous DMSO to maintain its quality?

A3: To prevent moisture absorption, store anhydrous DMSO in its original, tightly sealed container in a cool, dry, and well-ventilated place, away from light.[3][5][10] For frequent use, consider aliquoting the DMSO into smaller, single-use vials under an inert atmosphere (e.g., nitrogen or argon) to minimize exposure of the main stock to ambient air.[3]

Q4: My **GSK3145095** solution in DMSO was clear initially but now shows crystals. What happened?

A4: Crystal formation upon storage, especially after refrigeration or freezing, can be caused by several factors. One common reason is the use of DMSO that has absorbed water, which reduces the compound's solubility at lower temperatures.[6][9] Temperature fluctuations during storage can also cause the compound to crystallize out of the solution.[7] To avoid this, use anhydrous DMSO, ensure the compound is fully dissolved initially, and consider storing aliquots at a consistent temperature.

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
GSK3145095 powder is not dissolving completely in DMSO.	1. Insufficient mixing. 2. DMSO has absorbed water. 3. Concentration is too high.	1. Vortex the solution vigorously for 1-2 minutes. <a href="#">[11]</a> If particles remain, sonicate the vial for 15-30 minutes. <a href="#">[7]</a> Gentle warming (e.g., 37°C water bath for 10-15 minutes) can also aid dissolution. <a href="#">[7]</a> 2. Use a fresh, sealed bottle of anhydrous DMSO. <a href="#">[7]</a> 3. Check the solubility data and ensure you are not exceeding the solubility limit.
Precipitation occurs after adding the DMSO stock solution to an aqueous medium.	1. The compound's solubility limit in the aqueous medium is exceeded. 2. Rapid change in solvent polarity.	1. Perform serial dilutions of the DMSO stock in DMSO first before the final dilution into the aqueous medium. 2. Add the DMSO stock solution dropwise to the aqueous medium while gently vortexing or mixing to ensure rapid dispersion. <a href="#">[12]</a> <a href="#">[13]</a> The final concentration of DMSO in cell-based assays should typically be kept low (e.g., <0.5%). <a href="#">[14]</a> <a href="#">[15]</a>
Inconsistent results between experiments using the same stock solution.	1. Degradation of the compound. 2. Inaccurate concentration due to initial incomplete dissolution or subsequent precipitation. 3. Repeated freeze-thaw cycles.	1. Prepare fresh stock solutions regularly. Store stock solutions at -80°C for long-term stability. <a href="#">[2]</a> 2. Visually inspect the stock solution for any precipitate before each use. If precipitate is present, follow the steps for redissolving (sonication, gentle warming). 3. Aliquot the stock solution into smaller volumes

to avoid multiple freeze-thaw cycles.[\[12\]](#)[\[14\]](#)

## Quantitative Data Summary

Compound	Molecular Weight	Formula	CAS Number	Solubility in Anhydrous DMSO	Storage of Stock Solution
GSK3145095	397.38 g/mol <a href="#">[2]</a>	$C_{20}H_{17}F_2N_5O$ <a href="#">2</a> <a href="#">[2]</a>	1622849-43- 7 <a href="#">[2]</a>	Up to 245 mg/mL (616.54 mM) <a href="#">[2]</a> or 79 mg/mL (198.8 mM) <a href="#">[1]</a>	-80°C for up to 1 year <a href="#">[2]</a>

Note: The discrepancy in reported solubility values may be due to different experimental conditions or the purity of the DMSO used. It is recommended to use fresh, anhydrous DMSO for optimal solubility.[\[1\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a GSK3145095 Stock Solution in Anhydrous DMSO

Materials:

- **GSK3145095** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), new and sealed bottle
- Sterile microcentrifuge tubes or glass vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

#### Procedure:

- **Equilibration:** Allow the **GSK3145095** powder and the anhydrous DMSO to come to room temperature before opening to prevent moisture condensation.[\[12\]](#)
- **Weighing:** Accurately weigh the desired amount of **GSK3145095** powder into a sterile vial.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial to achieve the target concentration.
- **Initial Dissolution:** Tightly cap the vial and vortex vigorously for 1-2 minutes.[\[11\]](#)
- **Visual Inspection:** Visually inspect the solution against a light source to check for any undissolved particles.
- **Sonication (if necessary):** If undissolved particles remain, place the vial in a room temperature ultrasonic water bath and sonicate for 15-30 minutes.[\[7\]](#)
- **Gentle Warming (optional):** If sonication is not sufficient, the vial can be placed in a water bath at 37°C for 10-15 minutes. Avoid excessive heat.[\[7\]](#)
- **Final Inspection:** Re-inspect the solution for clarity. Ensure all solid material is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.[\[12\]](#) Store the aliquots at -80°C.[\[2\]](#)

## Protocol 2: Dilution of GSK3145095 DMSO Stock for Cell-Based Assays

#### Materials:

- **GSK3145095** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes

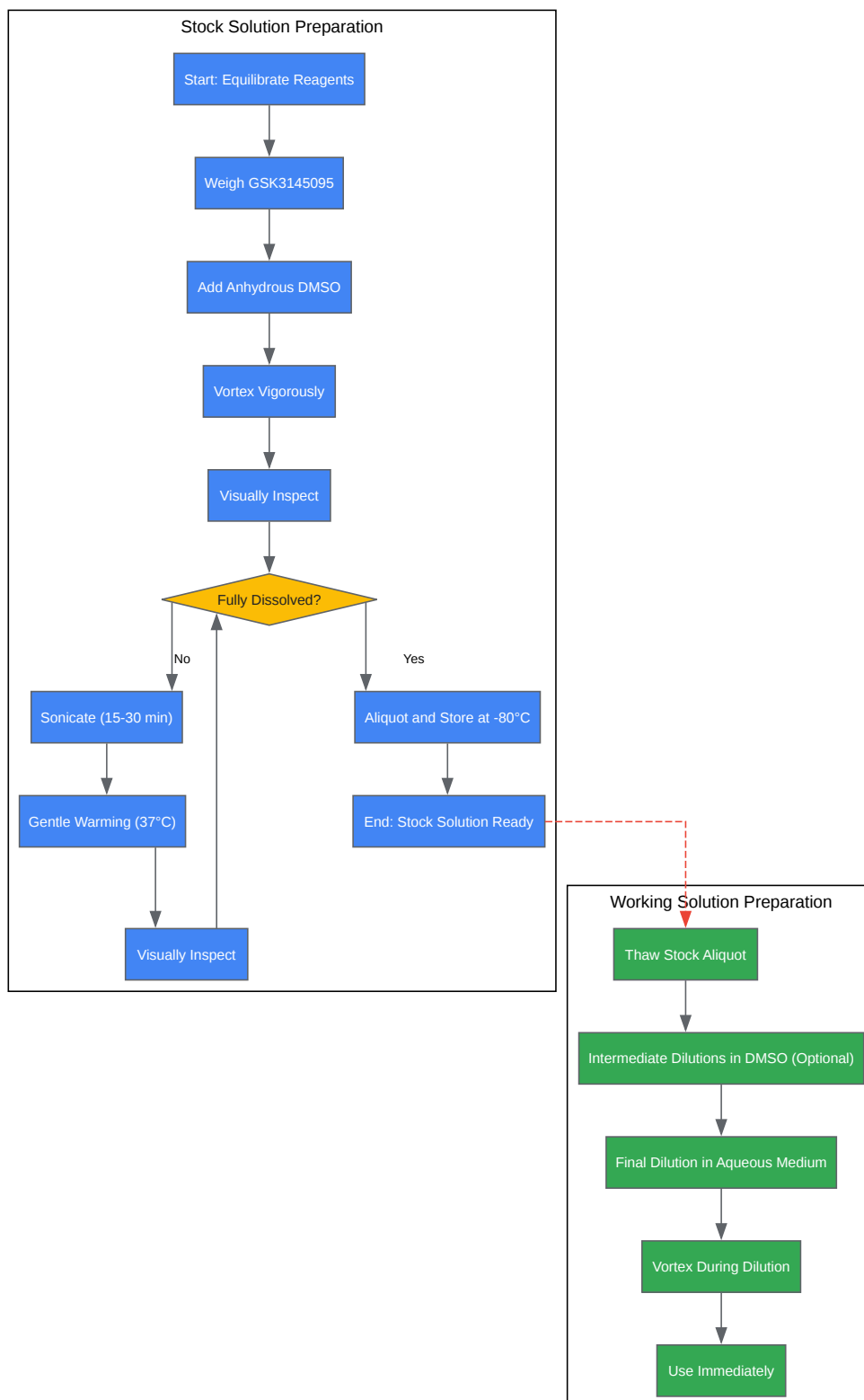
- Calibrated pipettes and sterile tips

#### Procedure:

- Thawing: Thaw a single aliquot of the **GSK3145095** DMSO stock solution at room temperature.
- Intermediate Dilutions (if necessary): It is recommended to perform serial dilutions in anhydrous DMSO to reach a concentration closer to the final working concentration.
- Final Dilution: To prepare the working solution, add the small volume of the DMSO stock (or intermediate dilution) directly into the larger volume of pre-warmed cell culture medium while gently vortexing or swirling.<sup>[12]</sup> This rapid dispersion helps to prevent precipitation.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.<sup>[7]</sup>
- Immediate Use: It is best to prepare the final working solutions immediately before use.

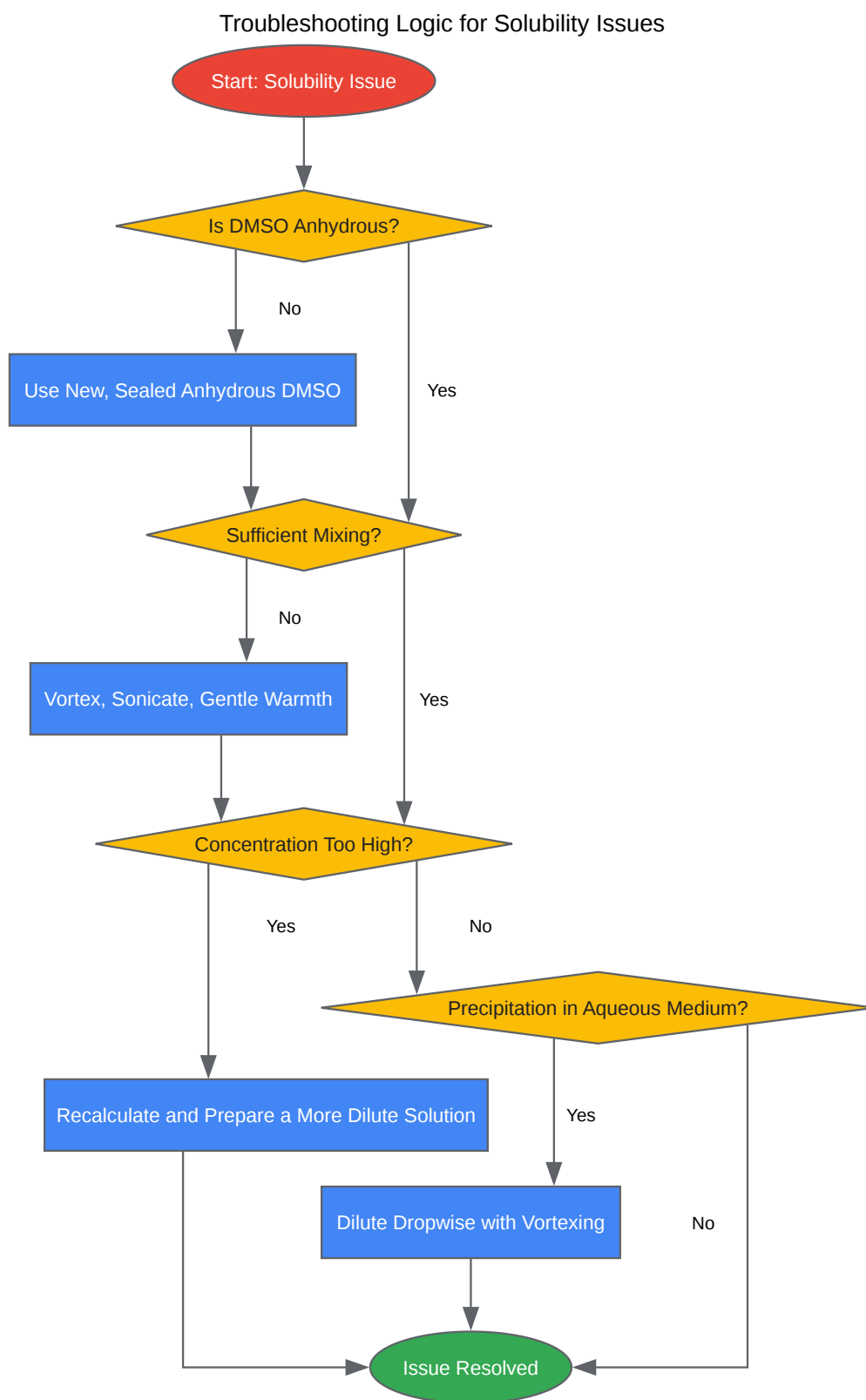
## Visualizations

## Experimental Workflow: Preparing GSK3145095 Solutions



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Caption: Workflow for preparing **GSK3145095** stock and working solutions.



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Caption: Decision tree for troubleshooting **GSK3145095** solubility problems.



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